

Al-Ce binary phase diagram analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aluminum;cerium*

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An In-depth Technical Guide to the Aluminum-Cerium (Al-Ce) Binary Phase Diagram

Introduction

The Aluminum-Cerium (Al-Ce) binary system is of significant interest for the development of high-performance aluminum alloys, particularly for high-temperature applications. The addition of cerium to aluminum enhances castability and provides remarkable thermal stability due to the formation of stable intermetallic compounds.^{[1][2]} Unlike many traditional alloying elements, cerium has very low solubility in solid aluminum, which contributes to the microstructural stability and retention of mechanical properties at elevated temperatures.^[3] This technical guide provides a comprehensive analysis of the Al-Ce binary phase diagram, consolidating quantitative data, experimental methodologies, and a logical visualization of the phase relationships.

Phase Diagram Overview

The Al-Ce phase diagram is characterized by several intermetallic compounds and a key eutectic reaction on the aluminum-rich side. The solid solubility of cerium in the aluminum matrix is exceptionally low, reported to be less than 0.01 at.% at the eutectic temperature and decreasing further upon cooling.^{[3][4]} This limited solubility is a primary reason for the high thermal stability of Al-Ce alloys, as it prevents the dissolution and coarsening of strengthening intermetallic phases at high temperatures.^[3]

Invariant Reactions and Phase Equilibria

The invariant reactions within the Al-Ce system dictate the transformation pathways from liquid to solid phases. The most technologically significant of these is the eutectic reaction. The data for the main invariant reactions are summarized below.

Table 1: Invariant Reactions in the Al-Ce Binary System

Reaction Type	Reaction Formula	Temperature (°C)	Composition (wt.% Ce)
Eutectic	$L \leftrightarrow (Al) + Al_{11}Ce_3$	~640 - 645	~9.5 - 10.6
Peritectic	$L + Al_{11}Ce_3 \leftrightarrow Al_3Ce$	~935	-
Peritectic	$L + Al_3Ce \leftrightarrow AlCe$	~980	-
Peritectic	$L + AlCe \leftrightarrow AlCe_3$	~995	-

Note: Reported values for temperature and composition can vary slightly across different studies. For the eutectic point, values range from 640.5°C at 9.5 wt.% Ce[5] to 644.5°C at 10.6 wt.% Ce.[6]

Intermediate Phases and Crystal Structures

The Al-Ce system contains several intermetallic compounds, which are critical for the properties of the resulting alloys. The $Al_{11}Ce_3$ phase, in particular, is known for its excellent thermal stability.[1] The crystallographic data for the identified phases are presented in Table 2.

Table 2: Crystallographic Data of Phases in the Al-Ce System

Phase	Composition (at.% Ce)	Pearson Symbol	Space Group	Prototype
(Al)	0	cF4	Fm-3m	Cu
Al ₁₁ Ce ₃	21.4	oI112 or tI10	Imma or I4/mmm	La ₁₁ Al ₃
Al ₃ Ce	25	oC16	Cmcm	Al ₃ Ce
Al ₂ Ce	33.3	cF24	Fd-3m	Cu ₂ Mg
AlCe	50	oC8	Cmcm	AlCe
AlCe ₃	75	hP8	P6 ₃ /mmc	Ni ₃ Sn

Data sourced from multiple crystallographic databases and assessments.[7][8] The structure for Al₁₁Ce₃ can be complex and is sometimes reported with different symmetries.

Experimental Determination Protocols

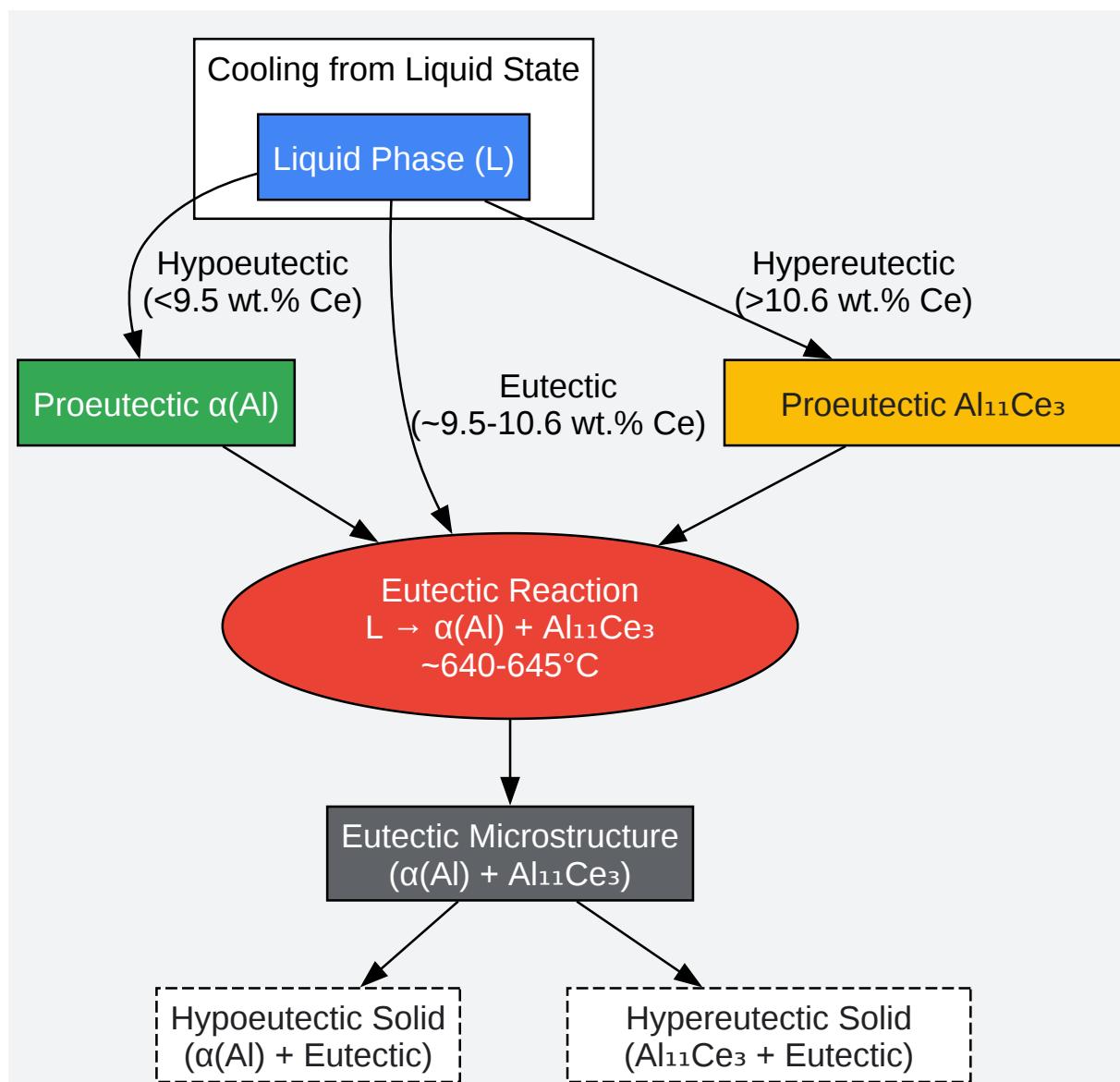
The determination of phase diagrams like the Al-Ce system relies on a combination of experimental techniques to identify phase transition temperatures and compositions.

- Differential Scanning Calorimetry (DSC): This is a primary technique used to detect thermal events such as melting, solidification, and solid-state transformations.
 - Methodology: A small, weighed sample of an Al-Ce alloy and an inert reference material are heated or cooled at a controlled rate. The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature. Endothermic or exothermic peaks in the heat flow signal correspond to phase transformations. By running a series of alloys with different compositions, the liquidus, solidus, and other transition lines can be mapped.[1] For instance, the heat of transformation for various intermetallic phases can be measured, though some, like AlCe₃, may have signals that are difficult to detect.[4]
- Cooling/Heating Curve Thermal Analysis (CCTA): This classical method is also used to identify transformation temperatures.

- Methodology: A larger sample than that used in DSC is melted and then allowed to cool under controlled conditions, often in a furnace. A thermocouple embedded in the sample records the temperature as a function of time. Plateaus or changes in the slope of the cooling curve indicate the start and end of solidification or other phase transformations, where latent heat is released.[6] This method is particularly useful for identifying the primary solidification phase and subsequent eutectic or peritectic reactions.[6]
- X-Ray Diffraction (XRD): XRD is essential for identifying the crystal structure of the phases present at different temperatures and compositions.
 - Methodology: Samples are prepared and annealed at specific temperatures to achieve equilibrium. They are then quenched to preserve the high-temperature phase structure. The samples are ground into a powder and analyzed using an X-ray diffractometer. The resulting diffraction pattern is a fingerprint of the crystal structures present, allowing for the identification of phases like (Al), $Al_{11}Ce_3$, and others by comparing the pattern to crystallographic databases.[7][8]
- Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDS): These techniques are used to visualize the microstructure and determine the chemical composition of the constituent phases.
 - Methodology: An alloy sample is cut, polished, and sometimes etched. SEM is used to obtain high-magnification images of the microstructure, revealing the morphology and distribution of phases.[2][3] EDS analysis is performed concurrently to measure the elemental composition of each distinct phase observed in the SEM image, confirming their identity (e.g., distinguishing the Al matrix from Al-Ce intermetallics).[3]

Logical Relationship Diagram

The following diagram illustrates the primary solidification pathway on the aluminum-rich side of the phase diagram, highlighting the key eutectic transformation.

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Al-Ce eutectic solidification pathway.

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- To cite this document: BenchChem. [Al-Ce binary phase diagram analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14732202#al-ce-binary-phase-diagram-analysis]

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